

# dealing with the flammability of acetone in a research environment

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## Compound of Interest

Compound Name: Acetone

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## Acetone Flammability Technical Support Center

This guide provides essential information for researchers, scientists, and drug development professionals on safely handling the flammability risks of **acetone** in a research environment.

## Frequently Asked Questions (FAQs)

Q1: What makes **acetone** so flammable?

**Acetone** is a highly flammable liquid and vapor.<sup>[1]</sup> It has a very low flash point, meaning it can ignite at room temperature.<sup>[2]</sup> Its vapors are heavier than air and can travel a considerable distance to an ignition source, potentially causing a flashback to the original container.<sup>[2][3]</sup> Air mixtures containing between 2.5% and 12.8% **acetone** by volume can be explosive.<sup>[4]</sup>

Q2: What personal protective equipment (PPE) should I wear when handling **acetone**?

At a minimum, you should wear chemical safety goggles, a fully-buttoned, flame-resistant lab coat, and appropriate chemical-resistant gloves.<sup>[5][6]</sup> Nitrile gloves are not recommended due to poor degradation and permeation ratings; milled butyl rubber gloves are a better choice for protection against skin contact.<sup>[6][7]</sup> For tasks with a splash risk, a face shield should be worn in addition to goggles.<sup>[7]</sup>

Q3: What are the proper storage requirements for **acetone**?

**Acetone** must be stored in a cool, dry, well-ventilated area away from direct sunlight and any sources of heat or ignition, such as sparks or open flames.<sup>[2][8]</sup> It should be kept in a designated flammable-liquids cabinet.<sup>[8][9]</sup> Containers must be tightly closed to prevent vapor release and should be electrically bonded and grounded to prevent static discharge.<sup>[1][2]</sup> Store **acetone** separately from incompatible materials like oxidizing agents, acids, and other reactive chemicals.<sup>[8][10]</sup>

Q4: What should I do if I spill a small amount of **acetone**?

For a small spill that can be cleaned up in under 10 minutes by trained personnel:

- Alert colleagues in the immediate area.
- Ensure there are no ignition sources nearby.<sup>[2]</sup>
- Increase ventilation by working within a chemical fume hood or opening a window.<sup>[7]</sup>
- Wear appropriate PPE (goggles, lab coat, chemical-resistant gloves).<sup>[6]</sup>
- Contain and absorb the spill with a non-combustible absorbent material like dry sand, earth, or vermiculite.<sup>[3][11]</sup>
- Use non-sparking tools to collect the absorbed material.<sup>[11][12]</sup>
- Place the contaminated absorbent into a sealed, properly labeled container for hazardous waste disposal.<sup>[2][13]</sup>

Q5: What constitutes a large **acetone** spill and how should it be handled?

A large spill is one that cannot be cleaned up quickly or safely by lab personnel. If a large amount of **acetone** is spilled, you should:

- Evacuate the area immediately.<sup>[2]</sup>
- Alert others to evacuate and activate the nearest fire alarm.
- Call emergency services (e.g., 911) and your institution's Environmental Health & Safety (EH&S) department.<sup>[6]</sup>

- Do not attempt to clean it up yourself.[14]

Q6: What type of fire extinguisher should be used on an **acetone** fire?

Use a dry chemical, carbon dioxide (CO<sub>2</sub>), or alcohol-resistant foam extinguisher.[2][7] Do not use a solid stream of water, as it may spread the fire.[3] A water spray or fog can be used to cool fire-exposed containers.[2][7]

Q7: How do I dispose of **acetone** waste?

**Acetone** waste is considered hazardous waste and must never be poured down the drain.[8][15] It should be collected in a clearly labeled, sealed, and compatible container (e.g., high-density polyethylene - HDPE).[6][13] The container should be marked as "**Acetone** Waste" and stored in a designated area away from incompatible materials.[13] Arrange for disposal through your institution's licensed hazardous waste disposal service.[8][10]

## Troubleshooting Guides

Issue: I can smell **acetone** in the lab even when it's not in use.

- Possible Cause: An improperly sealed container of **acetone** or **acetone** waste may be releasing vapors.
- Solution: Check all **acetone** and waste containers to ensure they are tightly closed. Move the containers to a well-ventilated area, such as a fume hood. If the odor persists, there may be a hidden spill. Notify your lab supervisor or EH&S department.

Issue: My skin came into contact with **acetone**.

- Possible Cause: Inadequate PPE or accidental splashing.
- Solution: Immediately wash the affected skin with soap and plenty of water for at least 15 minutes.[6][12] Remove any contaminated clothing.[12] While minor contact may only cause temporary irritation, it's important to seek medical attention if irritation or pain persists.[2]

Issue: **Acetone** was splashed into my eyes.

- Possible Cause: Not wearing safety goggles or a face shield.

- Solution: Immediately flush the eyes with copious amounts of water at an emergency eyewash station for at least 15-20 minutes, holding the eyelids open.[\[2\]](#)[\[6\]](#) Do not delay flushing to remove contact lenses.[\[2\]](#) Seek immediate medical attention.[\[2\]](#)[\[6\]](#)

## Quantitative Data: Flammability of Acetone

The following table summarizes the key quantitative flammability properties of **acetone**.

Property	Value	Source(s)
Flash Point	-20°C (-4°F)	<a href="#">[4]</a> <a href="#">[16]</a>
Autoignition Temperature	465°C (869°F)	<a href="#">[4]</a> <a href="#">[16]</a>
Lower Flammable Limit (LFL)	2.5% by volume in air	<a href="#">[4]</a> <a href="#">[11]</a>
Upper Flammable Limit (UFL)	12.8% by volume in air	<a href="#">[4]</a> <a href="#">[11]</a>
Boiling Point	56.5°C (133.2°F)	<a href="#">[17]</a>
Vapor Density (Air = 1)	2.0	<a href="#">[11]</a>

## Experimental Protocols

### Protocol 1: Safe Transfer of Acetone

Objective: To safely transfer **acetone** from a stock container to a smaller vessel (e.g., a wash bottle) while minimizing vapor release and the risk of ignition.

Methodology:

- Preparation:
  - Ensure all work is performed inside a certified laboratory chemical fume hood.[\[5\]](#)[\[8\]](#)
  - Wear appropriate PPE: chemical safety goggles, a flame-resistant lab coat, and butyl rubber gloves.[\[6\]](#)[\[7\]](#)
  - Clear the fume hood of all ignition sources (e.g., hot plates, stir motors).[\[7\]](#)
  - Ensure a fire extinguisher (CO2 or dry chemical) is accessible.[\[7\]](#)

- Grounding:
  - Place the receiving vessel in a secondary container to catch any potential spills.
  - Electrically ground and bond the primary stock container and the receiving equipment to prevent the buildup of static electricity, which can ignite **acetone** vapors.<sup>[1]</sup><sup>[2]</sup> Ground clips must be in contact with bare metal.<sup>[2]</sup>
- Transfer:
  - Slowly and carefully pour the **acetone** from the stock container into the smaller vessel, minimizing splashing.
  - Use a funnel if necessary to prevent spills.
- Completion:
  - Securely cap both the stock container and the new vessel immediately after the transfer.
  - Wipe down the exterior of the containers and any minor drips with a paper towel, and dispose of the towel in the designated hazardous waste container.
  - Return the stock container to the flammable storage cabinet.<sup>[8]</sup>

## Protocol 2: Cleaning a Small Acetone Spill

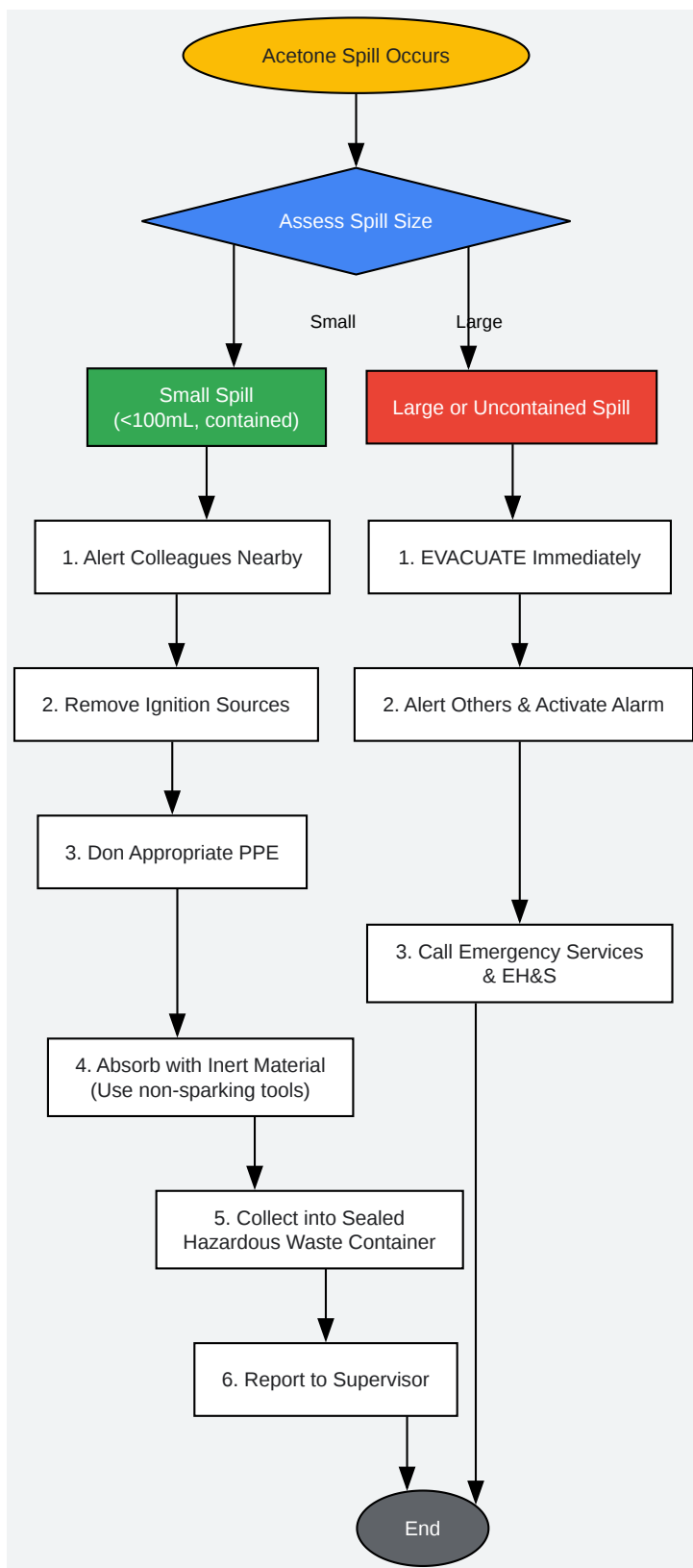
Objective: To safely clean up a small **acetone** spill (less than 100 mL) within a fume hood.

Methodology:

- Immediate Actions:
  - Keep the spill contained within the fume hood.
  - Alert nearby personnel.
  - Confirm all ignition sources in the vicinity are turned off.<sup>[2]</sup>
- PPE:

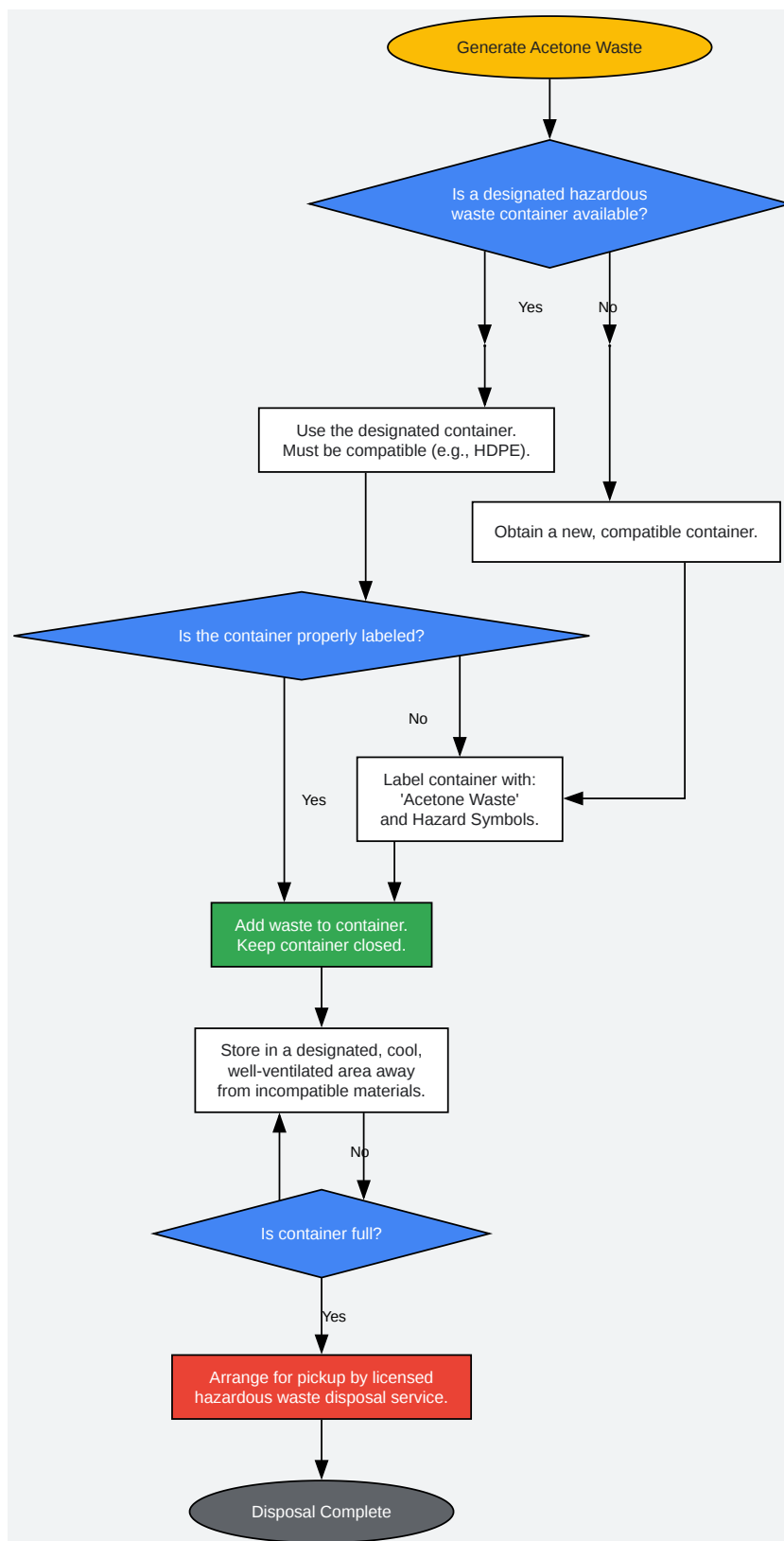
- Don chemical safety goggles, a lab coat, and butyl rubber gloves.[6]
- Containment and Absorption:
  - Cover the spill with a non-combustible absorbent material such as vermiculite, dry sand, or a spill pad.[3] Start from the outside of the spill and work inwards to prevent it from spreading.
- Collection:
  - Using non-sparking tools (e.g., plastic scoop), carefully collect the absorbed material.[11][12]
- Disposal:
  - Place all contaminated materials into a sealable, airtight hazardous waste container.[2][6]
  - Label the container clearly as "**Acetone** Spill Debris" with the date.
- Decontamination:
  - Wipe the spill area with a damp cloth. Dispose of the cloth in the same hazardous waste container.
  - Allow the area to ventilate thoroughly.
- Reporting:
  - Report the spill to your lab supervisor, no matter how small.[14]

## Visualizations



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Caption: Workflow for responding to an **acetone** spill.



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Caption: Decision process for **acetone** waste disposal.



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